

Reducing high background noise in Picrosirius Red stained sections

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Compound of Interest

Compound Name: Direct Red 81

Cat. No.: B15597964

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Technical Support Center: Picrosirius Red Staining

This technical support center provides troubleshooting guidance for researchers, scientists, and drug development professionals encountering high background noise in Picrosirius Red (PSR) stained sections.

Frequently Asked Questions (FAQs)

Q1: Why is the background of my Picrosirius Red stained section orange or reddish instead of a pale yellow?

An orange or red background instead of the expected pale yellow is a common indicator of high background staining.^{[1][2]} This can make it difficult to accurately quantify collagen fibers.^[1]

The primary causes include:

- **Inadequate Rinsing:** Insufficient washing after the PSR incubation fails to remove excess, unbound stain from the tissue.^[2]
- **Incorrect pH of Staining Solution:** The pH of the Picrosirius Red solution is critical for specific binding to collagen. An incorrect pH, often due to contamination, can lead to non-specific binding to other tissue components. The optimal pH should be around 1-3.^{[1][3]}

- **Problems with Dehydration:** If the dehydration steps using ethanol are not performed quickly or if the ethanol contains too much water, the smaller picric acid molecules can be selectively removed, leaving behind the red Sirius Red dye which can then bind non-specifically.[\[4\]](#)
- **Fixation Issues:** The type of fixative used can influence the staining outcome. Coagulant fixatives may lead to redder tones.[\[4\]](#) For frozen sections, proper fixation with formaldehyde is crucial to minimize background.[\[1\]](#)

Q2: What are the most critical steps to control for minimizing background staining?

To minimize background, focus on these critical steps:

- **Washing/Rinsing:** Thoroughly wash the slides in acidified water after staining to remove excess dye.[\[5\]](#)[\[6\]](#) Two changes of acidified water are typically recommended.[\[5\]](#)[\[6\]](#)
- **pH of Picrosirius Red Solution:** Ensure the pH of your staining solution is acidic, ideally between 2 and 2.5.[\[2\]](#)[\[7\]](#)
- **Dehydration:** Dehydrate rapidly through absolute ethanol to prevent the leaching of picric acid.[\[2\]](#)[\[4\]](#)
- **Section Thickness:** Use uniformly cut sections, typically between 4-6 μm , to ensure even staining and reduce background.

Q3: Can the type of tissue fixation affect the background staining?

Yes, fixation plays a significant role. While the method is often used with neutral buffered formalin-fixed paraffin-embedded (FFPE) tissues, the type of fixative can alter staining patterns.[\[5\]](#)[\[8\]](#) For instance, Bouin's solution can cause shrinkage and may affect immunoreactivity if combined with immunohistochemistry.[\[8\]](#) Formalin fixation is generally recommended for good histological detail.[\[8\]](#) For frozen sections, a post-fixation step in formaldehyde is essential to reduce background staining.[\[1\]](#)

Q4: My tissue sections are drying out during the staining process. Can this cause high background?

Yes, if sections dry out, it can lead to uneven staining and higher background, particularly at the edges of the tissue. To prevent this, it is advisable to keep the slides in a humidified chamber during incubation steps.

Q5: How can I differentiate between Type I and Type III collagen with Picrosirius Red staining?

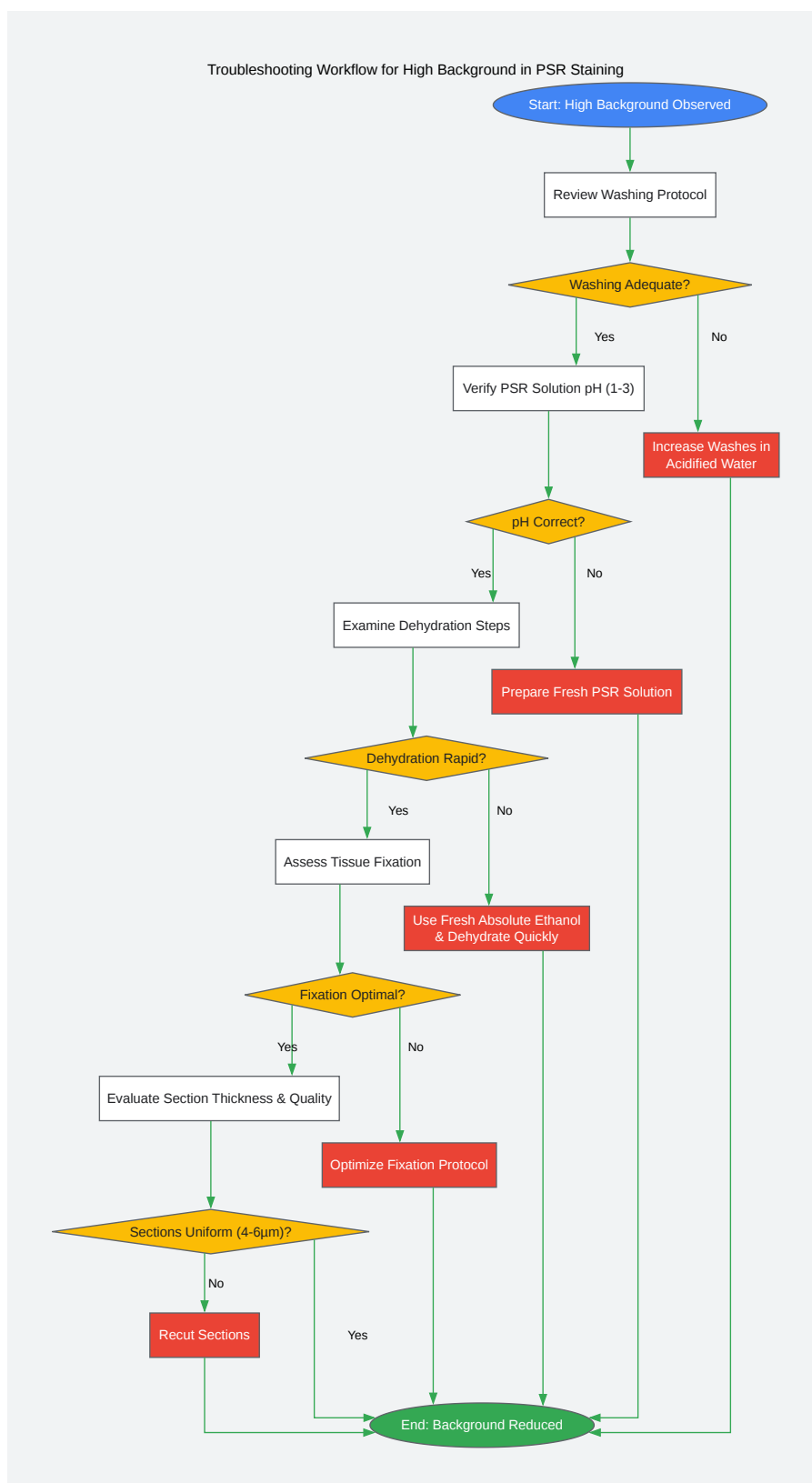
When viewed under polarized light, Picrosirius Red staining allows for the differentiation of collagen types based on the birefringence color and fiber thickness.[\[9\]](#)

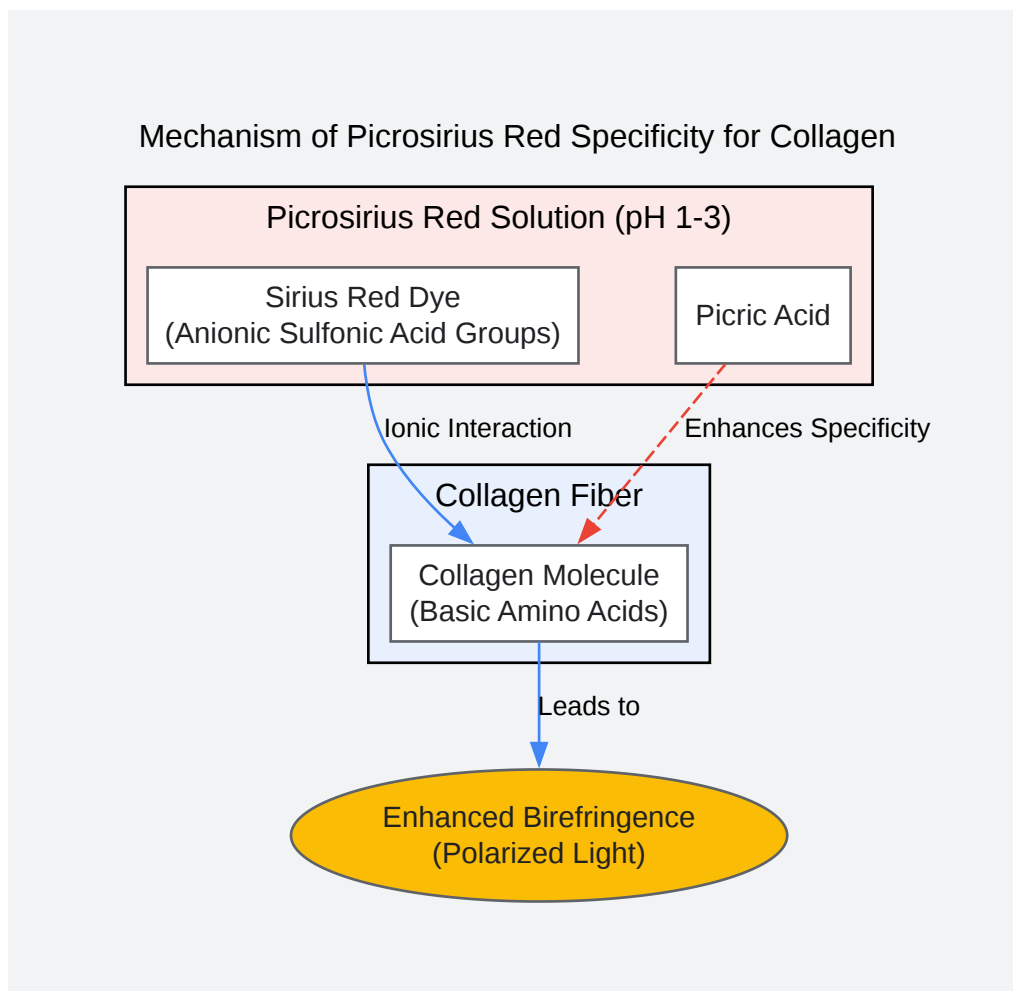
- Type I Collagen (Thick fibers): Appears as yellow-orange birefringent fibers.[\[9\]](#)
- Type III Collagen (Thin fibers): Appears as green birefringent fibers.[\[9\]](#)

It is important to rotate the slide to observe all fibers, as their birefringence can be extinguished at certain orientations.[\[4\]](#)[\[5\]](#)

Troubleshooting Workflow

The following diagram outlines a logical workflow for troubleshooting high background noise in Picrosirius Red staining.





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